An In-depth Technical Guide to 2-(3-Methylphenyl)acetophenone

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Compound of Interest

Compound Name:	*2-(3-Methylphenyl)acetophenone*
CAS No.:	*34403-03-7*
Cat. No.:	*B1367408*

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This technical guide offers a comprehensive overview of **2-(3-Methylphenyl)acetophenone** (CAS 34403-03-7), a valuable chemical intermediate in organic synthesis. Designed for researchers, scientists, and professionals in drug development, this document details the compound's physicochemical properties, spectroscopic characteristics, a robust synthesis protocol, and essential safety information. The structure of this guide is tailored to provide both foundational knowledge and practical insights into the handling and application of this aryl ketone.

Core Chemical and Physical Properties

2-(3-Methylphenyl)acetophenone, also known by its IUPAC name 2-(3-methylphenyl)-1-phenylethanone, is an aromatic ketone. Its core structure consists of an acetophenone scaffold with a 3-methylphenyl (m-tolyl) group attached at the alpha position to the carbonyl. This substitution pattern is crucial for its utility as a precursor in the synthesis of more complex molecular architectures.

A summary of its key physical and chemical properties is presented below.

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Property	Value	Reference
CAS Number	34403-03-7	[1]
Molecular Formula	$C_{15}H_{14}O$	[1]
Molecular Weight	210.27 g/mol	[1]
IUPAC Name	2-(3-methylphenyl)-1-phenylethanone	[2]
Density	1.062 g/cm³	[3]
Boiling Point	337.3 °C at 760 mmHg	[3]

Spectroscopic Analysis

While experimental spectra for **2-(3-Methylphenyl)acetophenone** are not widely published, its spectral characteristics can be reliably predicted based on the well-documented spectra of its parent compound, acetophenone, and its isomers.

Nuclear Magnetic Resonance (NMR) Spectroscopy (Predicted)

^{1}H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the benzylic methylene protons, and the methyl protons.

- Aromatic Protons (δ 7.0-8.0 ppm): A complex multiplet pattern integrating to 9 protons is expected. The protons on the benzoyl ring (adjacent to the carbonyl group) will be deshielded and appear further downfield (approx. δ 7.8-8.0 ppm) compared to the protons on the m-tolyl ring (approx. δ 7.0-7.3 ppm).

- Methylene Protons (δ ~4.2 ppm): A singlet integrating to 2 protons is anticipated for the -CH_2- group situated between the two aromatic rings. Its position is influenced by the adjacent carbonyl and aromatic systems.

- Methyl Protons (δ ~2.3 ppm): A singlet integrating to 3 protons, corresponding to the methyl group on the m-tolyl ring.

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^{13}C NMR: The carbon NMR spectrum will be characterized by signals for the carbonyl carbon, aromatic carbons, the methylene carbon, and the methyl carbon.

Carbon Environment	Predicted Chemical Shift (δ ppm)	Rationale
Carbonyl (C=O)	~197-198	Typical for aryl ketones.[4]
Aromatic (C-H & C-C)	~128-138	Multiple signals corresponding to the unique carbons of the two aromatic rings.
Methylene (-CH_2-)	~45-46	Aliphatic carbon positioned between two electron-withdrawing groups.
Methyl (-CH_3)	~21	Typical for a methyl group on an aromatic ring.

Infrared (IR) Spectroscopy (Predicted)

The IR spectrum is expected to display characteristic absorption bands for its functional groups.

- ~1685 cm^{-1}: A strong, sharp absorption band indicative of the C=O (ketone) stretching vibration.
- ~3030-3100 cm^{-1}: A series of weak to medium bands corresponding to the aromatic C-H stretching vibrations.
- ~1450-1600 cm^{-1}: Multiple sharp bands due to aromatic C=C ring stretching.
- ~2850-2960 cm^{-1}: Weak bands from the aliphatic C-H stretching of the methylene and methyl groups.

Mass Spectrometry (MS) (Predicted)

In an electron ionization (EI) mass spectrum, the following key fragments are anticipated:

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- m/z 210: The molecular ion peak $[M]^+$.
- m/z 105: A prominent peak corresponding to the benzoyl cation $[C_6H_5CO]^+$, formed by cleavage alpha to the carbonyl group.
- m/z 91: A peak representing the tropylium ion $[C_7H_7]^+$, formed from the fragmentation of the m-tolyl-methylene fragment.
- m/z 77: The phenyl cation $[C_6H_5]^+$, resulting from the loss of CO from the benzoyl cation.

Synthesis and Reactivity

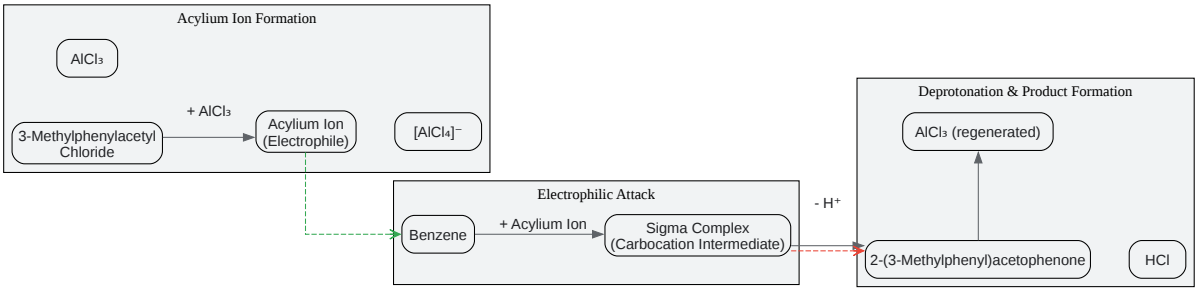
2-Aryl acetophenones are versatile building blocks used to access a wide range of heterocyclic compounds.[3] The most common and reliable method for their synthesis is the Friedel-Crafts acylation.

Synthesis via Friedel-Crafts Acylation

The synthesis of **2-(3-Methylphenyl)acetophenone** can be efficiently achieved by the Friedel-Crafts acylation of benzene with 3-methylphenylacetyl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride ($AlCl_3$). This method ensures the correct regiochemistry, as the acylating agent dictates the substitution pattern.[5]

The reaction proceeds via an electrophilic aromatic substitution mechanism. The Lewis acid activates the acyl chloride, generating a highly electrophilic acylium ion. The aromatic ring of benzene then acts as a nucleophile, attacking the acylium ion to form a resonance-stabilized carbocation intermediate (a sigma complex). Finally, deprotonation restores the aromaticity of the ring, yielding the desired ketone product.[6]

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Caption: Friedel-Crafts acylation workflow for synthesis.

Experimental Protocol: Friedel-Crafts Acylation

This protocol is adapted from established procedures for analogous Friedel-Crafts acylations.[5][7]

Materials:

- 3-Methylphenylacetyl chloride
- Anhydrous benzene (Note: Benzene is a known carcinogen and should be handled with extreme caution in a well-ventilated fume hood with appropriate personal protective equipment)[8]
- Anhydrous aluminum chloride ($AlCl_3$)
- Dry dichloromethane (DCM) as a solvent (optional)

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- 1M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

- Reaction Setup: In a three-necked, round-bottom flask equipped with a dropping funnel, a mechanical stirrer, and a nitrogen inlet, add anhydrous benzene and dry DCM. Cool the flask in an ice bath to 0-5 °C.
- Catalyst Addition: Under the inert atmosphere, slowly and portion-wise add anhydrous aluminum chloride to the stirred solution.
- Acyl Chloride Addition: Slowly add a solution of 3-methylphenylacetyl chloride in dry benzene (or DCM) to the cooled suspension via the dropping funnel over 30-60 minutes. Maintain the temperature below 10 °C during the addition.
- Reaction: After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up and Quenching: Carefully and slowly pour the reaction mixture into a beaker containing a mixture of crushed ice and concentrated hydrochloric acid with vigorous stirring to quench the reaction and decompose the aluminum chloride-ketone complex.[5]
- Extraction: Transfer the mixture to a separatory funnel. Separate the organic layer, and extract the aqueous layer twice with DCM.
- Washing: Combine the organic layers and wash sequentially with 1M HCl, water, saturated sodium bicarbonate solution, and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate using a rotary evaporator to yield the crude product.

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- Purification: The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol) or by column chromatography on silica gel.

Applications in Research and Drug Development

While **2-(3-Methylphenyl)acetophenone** itself may not be a final drug product, its structural motif is a key precursor for a variety of biologically active molecules. 2-Aryl acetophenones serve as crucial building blocks for synthesizing a diverse range of heterocycles, including:

- Furans and Benzofurans[3]
- Pyrroles and Indoles[3]
- Imidazoles[3]
- Quinolines and Quinoxalines[3]

The ability to readily access these heterocyclic cores is of paramount importance in medicinal chemistry, as these scaffolds are prevalent in numerous approved drugs and clinical candidates. The specific m-tolyl substitution provides a handle for further functionalization, allowing for the systematic exploration of structure-activity relationships (SAR) in drug discovery programs.

Safety and Handling

Safety information is based on the Safety Data Sheet (SDS) for the closely related compound, Acetophenone, and should be used as a guideline. Users must consult the specific SDS for **2-(3-Methylphenyl)acetophenone** from their supplier.

The compound is expected to be harmful if swallowed and may cause serious eye irritation.[4]

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Hazard Aspect	Recommendation
Personal Protective Equipment (PPE)	Wear protective gloves, chemical safety goggles, and a lab coat. Ensure adequate ventilation or use in a fume hood.[4]
Handling	Avoid contact with skin, eyes, and clothing. Do not breathe vapor or mist. Keep away from heat, sparks, and open flames.[4]
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated area.[4]
First Aid (Eyes)	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If irritation persists, get medical advice.[4]
First Aid (Ingestion)	Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.[4]
Fire Fighting	Use dry chemical, carbon dioxide (CO_2), or alcohol-resistant foam to extinguish.[4]

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